

The Initial Characterization of BMS-748730: A GPR119 Agonist

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Compound of Interest

Compound Name: BMS-748730

Cat. No.: B1667239

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A Technical Guide for Researchers and Drug Development Professionals

This technical guide provides an in-depth overview of the initial characterization of **BMS-748730**, a potent and selective agonist of the G-protein coupled receptor 119 (GPR119). GPR119 has emerged as a promising therapeutic target for type 2 diabetes and related metabolic disorders due to its role in stimulating glucose-dependent insulin secretion and the release of incretin hormones. This document summarizes the key in vitro activity of a representative GPR119 agonist from Bristol-Myers Squibb, BMS-903452, which will be used as a proxy for **BMS-748730**. It also details the experimental protocols for the core assays used in its characterization and provides visualizations of the relevant biological pathways and experimental workflows.

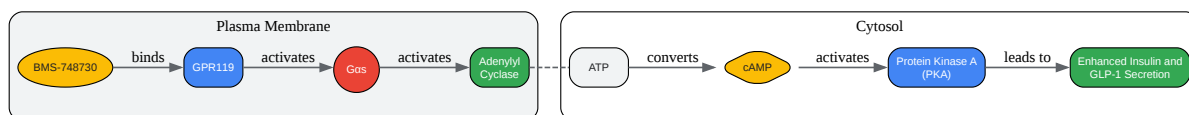
Core Quantitative Data

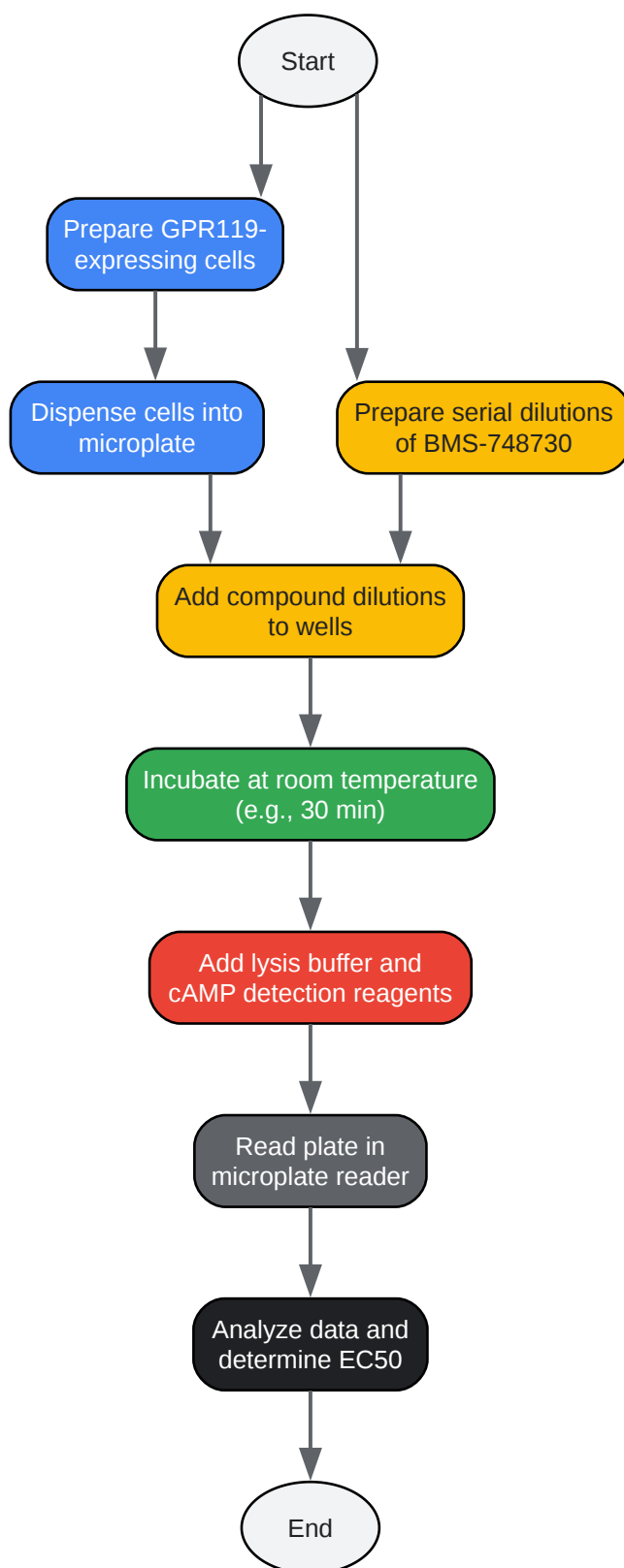
The primary in vitro functional activity of a GPR119 agonist is its ability to stimulate the production of cyclic adenosine monophosphate (cAMP) in cells expressing the receptor. The potency of BMS-903452 was determined in a cell-based cAMP assay.

Compound	Assay Type	Cell Line	Parameter	Value (nM)
BMS-903452	cAMP Accumulation	Not Specified	EC50	14[1][2]

GPR119 Signaling Pathway

GPR119 is a G α s-coupled receptor. Upon agonist binding, it activates adenylyl cyclase, which in turn catalyzes the conversion of ATP to cAMP. The subsequent increase in intracellular cAMP concentration leads to the activation of protein kinase A (PKA) and other downstream effectors, ultimately resulting in enhanced glucose-dependent insulin secretion from pancreatic β -cells and the release of glucagon-like peptide-1 (GLP-1) from intestinal L-cells.





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References

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- 2. BMS-903452 | GPR119 agonist | Probechem Biochemicals [probechem.com]
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